

An In-depth Technical Guide to the Safe Handling of Sodium Cacodylate

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Compound of Interest

Compound Name: Cacodyl

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This guide provides comprehensive safety and handling protocols for sodium **cacodylate**, a compound utilized in various scientific applications, including as a buffering agent in electron microscopy and historically as a component in herbicides.^[1] Due to its arsenic content, sodium **cacodylate** is classified as a toxic and potentially carcinogenic substance, necessitating strict adherence to safety procedures to minimize exposure and mitigate risks in the laboratory setting.^{[2][3]}

Chemical and Physical Properties

Sodium **cacodylate** is a white, crystalline or granular solid that is soluble in water.^{[1][4]} The trihydrate form liquefies in its own water of hydration at approximately 60°C and becomes anhydrous at 120°C.^{[4][5]} When heated to decomposition, it emits highly toxic fumes of arsenic and burns with a bluish flame, producing a characteristic garlic-like odor.^[4]

Table 1: Physical and Chemical Properties of Sodium **Cacodylate**

Property	Value	References
Chemical Formula	$(\text{CH}_3)_2\text{As}(\text{O})\text{ONa}$	[4]
Molecular Weight	159.98 g/mol (anhydrous)	[1]
	214.03 g/mol (trihydrate)	
Appearance	White crystalline or granular solid	[1][4]
Odor	Slight odor	[1]
Melting Point	200°C (anhydrous)	[6]
	77 - 80 °C (trihydrate)	[7]
Solubility	Soluble in water	[4]
	1 g dissolves in 0.5 mL water	[5]
	1 g dissolves in 2.5 mL alcohol	[5]
pH	~8-9 (trihydrate solution)	[1][5]
	9.0-9.5 (100g/L aqueous solution)	[7]
pKa	6.27	

Toxicological Data and Hazard Classification

Sodium **cacodylate** is classified as highly toxic if swallowed and may cause cancer.[2] It is also very toxic to aquatic life with long-lasting effects.[2] The International Agency for Research on Cancer (IARC) has classified sodium **cacodylate** in Group 2B, as possibly carcinogenic to humans.[3]

Table 2: Toxicological Data for Sodium **Cacodylate**

Parameter	Value	Species	References
Oral LD50	644 mg/kg	Rat	[8]
Oral LD50	4 mg/kg	Mouse	[8]
Inhalation LCLo	>2,600 mg/m ³ /2h	Rat	[8]
Probable Oral Lethal Dose	0.5-5 g/kg	Human	[4]

Table 3: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	3	H301: Toxic if swallowed
Acute Toxicity, Inhalation	3	H331: Toxic if inhaled
Carcinogenicity	1B/2	H350/H351: May cause/Suspected of causing cancer
Hazardous to the Aquatic Environment, Acute	1	H400: Very toxic to aquatic life
Hazardous to the Aquatic Environment, Chronic	1	H410: Very toxic to aquatic life with long lasting effects

References for all entries in Table 3:[2][3]

Occupational Exposure Limits

To minimize the risk of adverse health effects from occupational exposure, several regulatory bodies have established permissible exposure limits (PELs) and threshold limit values (TLVs) for arsenic-containing compounds.

Table 4: Occupational Exposure Limits

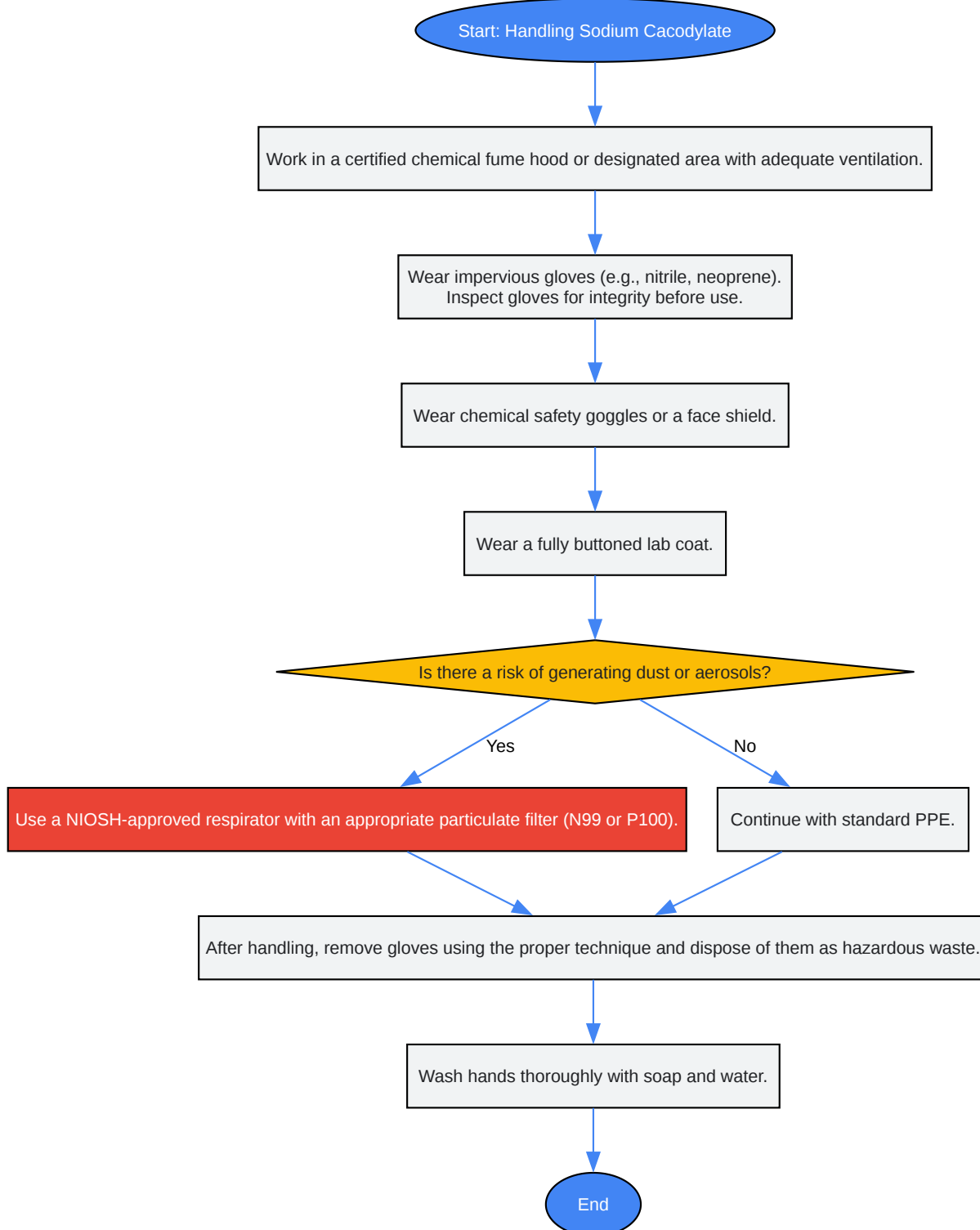
Organization	Limit	Value
OSHA	PEL (as As)	0.5 mg/m ³
ACGIH	TLV (as As)	0.2 mg/m ³
NIOSH	IDLH (as As)	5 mg/m ³

References for all entries in Table 4:[\[8\]](#)[\[9\]](#)

Personal Protective Equipment (PPE) Protocol

A stringent PPE protocol is mandatory when handling sodium **cacodylate**. The following workflow outlines the selection and use of appropriate PPE.

Figure 1: Personal Protective Equipment (PPE) Workflow for Handling Sodium Cacodylate

[Click to download full resolution via product page](#)Figure 1: PPE Workflow for Handling Sodium **Cacodylate**

Safe Handling and Storage Procedures

Experimental Protocol for Safe Handling:

- Preparation: Before handling, ensure that all necessary PPE is available and in good condition.[8] Designate a specific area for working with sodium **cacodylate**, preferably within a chemical fume hood.[10]
- Weighing and Transfer: To prevent the generation of dust, handle solid sodium **cacodylate** with care.[8] Use a spatula for transfers and weigh the compound on a tared weigh boat within the fume hood.
- Solution Preparation: When preparing solutions, slowly add the solid sodium **cacodylate** to the solvent to avoid splashing. Stir gently until fully dissolved.
- Post-Handling: After use, decontaminate all surfaces and equipment with soap and water. [10] Dispose of all contaminated disposable materials as hazardous waste.[10]

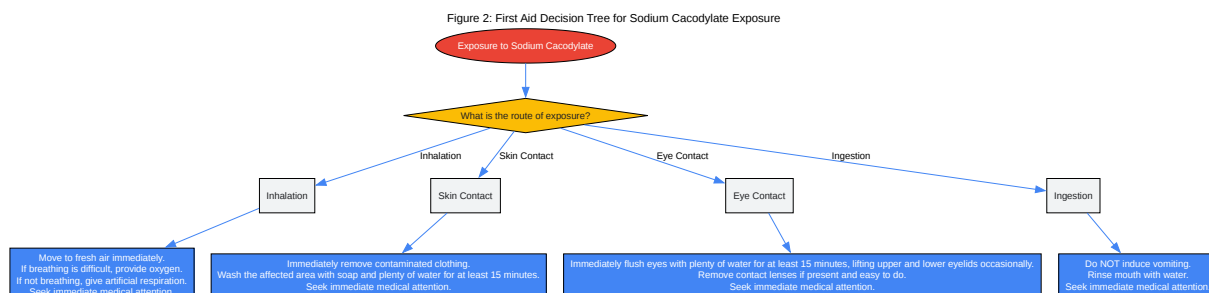
Storage:

Store sodium **cacodylate** in a cool, dry, and well-ventilated area in a tightly sealed container.[3] The storage area should be locked and accessible only to authorized personnel.[2] It is sensitive to moisture and should be protected from it.[3] Store away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[3][8]

Emergency Procedures

Immediate and appropriate action is crucial in the event of an emergency involving sodium **cacodylate**.

The following decision tree outlines the initial first aid response to different types of exposure.



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